

Zinc Laurate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ZINC LAURATE

Cat. No.: B8266769

[Get Quote](#)

CAS Number: 2452-01-9

This in-depth technical guide provides a comprehensive overview of **zinc laurate**, a versatile compound with applications ranging from industrial processes to cosmetic and pharmaceutical formulations. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical and physical properties, safety data, experimental protocols, and mechanisms of action.

Chemical and Physical Properties

Zinc laurate, the zinc salt of lauric acid, is a white to off-white, waxy powder.^[1] It is practically insoluble in water and alcohol but soluble in organic solvents like toluene.^[2] Key quantitative data regarding its properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₄₆ O ₄ Zn	[3] [4]
Molecular Weight	464.0 g/mol	[3] [4]
CAS Number	2452-01-9	[1] [3] [4]
EC Number	219-518-5 / 291-199-5	[3]
Melting Point	125 - 135 °C	[5]
Flash Point	>250 °C (Closed Cup)	
Specific Gravity	1.08	[5]
Solubility in Water	Insoluble	[1]

Safety Data Sheet Summary

A comprehensive understanding of the safety profile of **zinc laurate** is crucial for its handling and application in research and development. The following tables summarize key toxicological and safety information derived from various safety data sheets.

Toxicological Data

Endpoint	Result	Species	Reference
Acute Oral Toxicity	Not determined	-	[6]
Acute Dermal Toxicity	Not determined	-	[6]
Acute Inhalation Toxicity	LC50 > 5.08 mg/L air	Rat	[7]
Skin Irritation	May cause skin irritation	-	[8]
Eye Irritation	May cause eye irritation	-	[8]
Sensitization	Not a sensitizer	Human	[7]
Carcinogenicity	Not considered carcinogenic	-	[8]

Hazard Identification and Handling

Hazard Statement	Precautionary Statement	Personal Protective Equipment (PPE)
Not classified as hazardous according to GHS[4][6]	P273: Avoid release to the environment. P501: Dispose of contents/container in accordance with local regulations.	Safety glasses with side shields or goggles, rubber gloves, NIOSH/MSHA approved air-purifying respirator as needed.

Experimental Protocols

Synthesis of Zinc Laurate

Several methods for the synthesis of **zinc laurate** have been reported. Below are two common experimental protocols.

Method 1: Precipitation from Soluble Soap

This method involves the reaction of a soluble laurate soap with a zinc salt.

- **Saponification:** A solution of sodium laurate is prepared by reacting lauric acid with a stoichiometric amount of sodium hydroxide in an aqueous solution at 80°C for 1.5 hours. A 10 wt% excess of sodium hydroxide is recommended.
- **Double Decomposition:** A solution of zinc chloride is added to the sodium laurate solution. A 20 wt% excess of zinc chloride is recommended. The reaction is carried out at 80°C with rapid stirring, maintaining a pH of 5-6.
- **Isolation:** The precipitated **zinc laurate** is filtered, washed with deionized water to remove impurities, and dried at an appropriate temperature.

Method 2: Direct Reaction of Zinc Oxide with Lauric Acid

This method involves the direct reaction of zinc oxide with lauric acid.

- **Preparation of Zinc Oxide Suspension:** Suspend 27.5g of chemically pure zinc oxide in 150mL of water, and add 0.5g of morpholine.
- **Preparation of Lauric Acid Emulsion:** Dissolve 140.6g of commercial-grade lauric acid and 0.5g of morpholine in 700mL of water to form an emulsion, maintaining the temperature at 65°C.
- **Reaction:** Gradually add the prepared lauric acid emulsion to the zinc oxide suspension over 1 hour, while maintaining the temperature at 55°C and stirring thoroughly.
- **Isolation:** The resulting **zinc laurate** product is then filtered and dried.[2]

Characterization

The synthesized **zinc laurate** can be characterized using various analytical techniques:

- **Melting Point Determination:** To confirm the purity of the synthesized product. The expected melting point is in the range of 128 ± 5 °C.
- **Infrared (IR) Spectroscopy:** To identify the characteristic absorption peaks. **Zinc laurate** exhibits two characteristic peaks between 1580 cm^{-1} and 1400 cm^{-1} , indicating the coordination of the carboxylate group with the zinc ion.

- **Content Analysis:** To determine the percentage of zinc and lauric acid in the final product. The typical content of lauric acid is less than 1 wt%, and zinc is in the range of 13.5 wt% - 15.5 wt%.

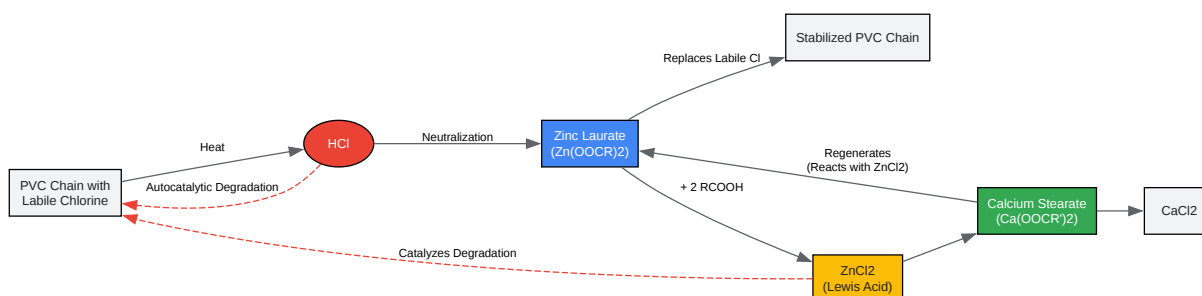
Applications and Mechanisms of Action

Zinc laurate's unique properties make it a valuable ingredient in various industrial and commercial products.

Heat Stabilizer for PVC

Zinc laurate is widely used as a heat stabilizer in the processing of polyvinyl chloride (PVC).^[9]^[10] During PVC processing at high temperatures, the polymer can degrade, releasing hydrochloric acid (HCl) and leading to discoloration and loss of mechanical properties.^[11] **Zinc laurate** helps to prevent this degradation through a synergistic mechanism with other metallic soaps like calcium stearate.

The diagram below illustrates the proposed mechanism of PVC stabilization by a mixed Calcium/Zinc stearate system, which is analogous to the function of **zinc laurate**.



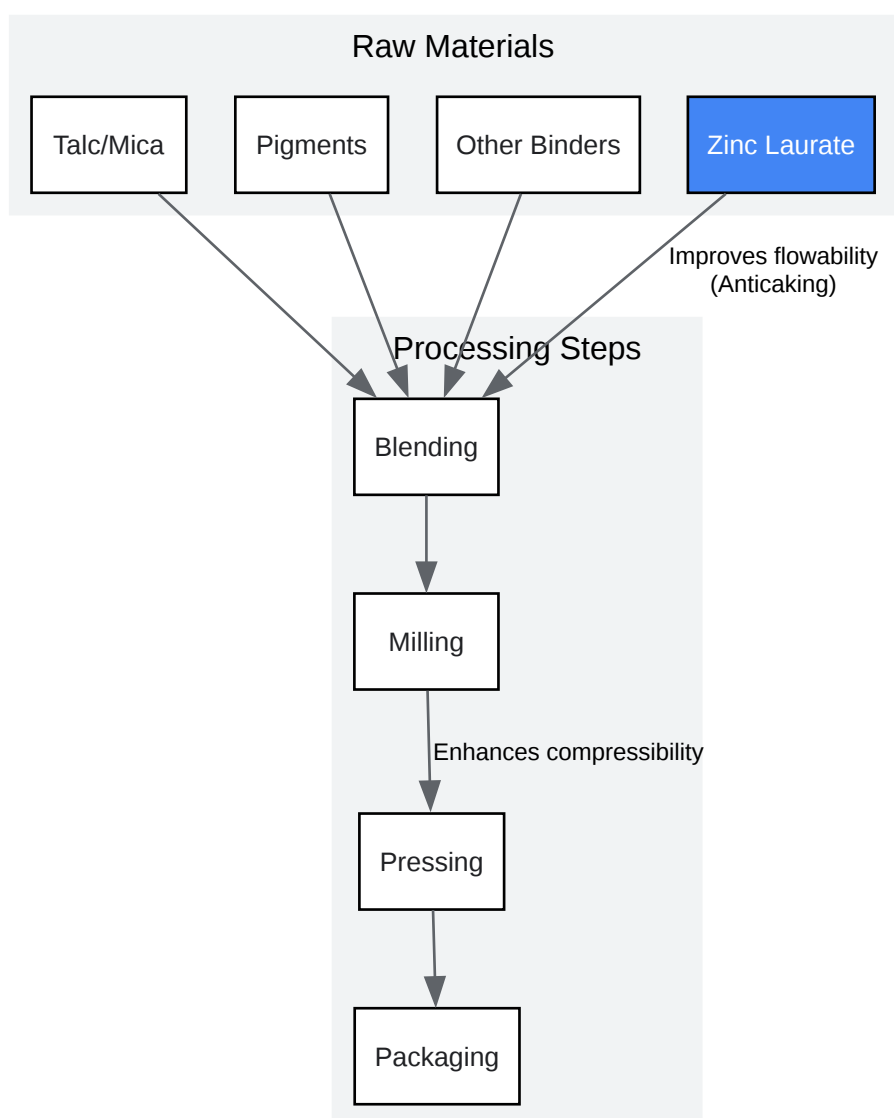
[Click to download full resolution via product page](#)

Caption: PVC stabilization mechanism by a mixed metal soap system.

Cosmetic and Personal Care Products

In the cosmetic industry, **zinc laurate** serves multiple functions, primarily as an anticaking agent, opacifying agent, and viscosity controlling agent.[3][12][13] Its ability to improve the texture, feel, and stability of formulations makes it a common ingredient in powders, creams, and lotions.[12][14]

The following diagram illustrates the workflow for incorporating **zinc laurate** into a cosmetic powder formulation.



[Click to download full resolution via product page](#)

Caption: Workflow for cosmetic powder formulation with **zinc laurate**.

Conclusion

Zinc laurate is a multifunctional compound with a well-established safety profile for its intended uses. Its applications in PVC stabilization and cosmetic formulations are based on its unique chemical and physical properties. The experimental protocols provided in this guide offer a starting point for researchers interested in the synthesis and characterization of this versatile material. Further research into its potential applications in drug delivery and other biomedical fields may be warranted, given its low toxicity and functional properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Zinc laurate - Wikipedia \[en.wikipedia.org\]](#)
- [2. Page loading... \[wap.guidechem.com\]](#)
- [3. ZINC LAURATE - Ataman Kimya \[atamanchemicals.com\]](#)
- [4. Zinc Laurate | C₂₄H₄₆O₄Zn | CID 17144 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. struktol.com \[struktol.com\]](#)
- [6. zinc laurate, 2452-01-9 \[thegoodscentcompany.com\]](#)
- [7. cir-safety.org \[cir-safety.org\]](#)
- [8. spectrumchemical.com \[spectrumchemical.com\]](#)
- [9. nbinnno.com \[nbinnno.com\]](#)
- [10. platinumindustriesltd.com \[platinumindustriesltd.com\]](#)
- [11. dacemirror.sci-hub.se \[dacemirror.sci-hub.se\]](#)
- [12. deascal.com \[deascal.com\]](#)
- [13. cosmileeurope.eu \[cosmileeurope.eu\]](#)
- [14. nimbasia.com \[nimbasia.com\]](#)

- To cite this document: BenchChem. [Zinc Laurate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8266769/docs#zinc-laurate-a-comprehensive-technical-guide-for-researchers-and-drug-development-professionals\]](https://www.benchchem.com/product/b8266769/docs#zinc-laurate-a-comprehensive-technical-guide-for-researchers-and-drug-development-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)